

5-(Azido-PEG4)-pent-2-yn-1-Ol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-(Azido-PEG4)-pent-2-yn-1-Ol

Cat. No.: B13720951

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An In-depth Technical Guide to **5-(Azido-PEG4)-pent-2-yn-1-Ol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material properties, safety information, and handling protocols for **5-(Azido-PEG4)-pent-2-yn-1-Ol**, a bifunctional linker molecule increasingly utilized in bioconjugation, drug delivery, and materials science.

Chemical and Physical Properties

5-(Azido-PEG4)-pent-2-yn-1-Ol is a polyethylene glycol (PEG) linker featuring a terminal azide group and a hydroxyl group.^{[1][2]} The hydrophilic PEG spacer enhances solubility in aqueous solutions.^{[1][2][3]} Its chemical structure allows for versatile applications, primarily through "click chemistry" reactions. The azide functional group can readily participate in copper-catalyzed or strain-promoted cycloaddition reactions with alkynes, while the hydroxyl group offers a site for further chemical modification.^{[1][2][3][4]}

Property	Value	Source(s)
Molecular Formula	C13H23N3O5	[1]
Molecular Weight	301.3 g/mol	[1][4]
CAS Number	2468714-96-5	[1]
Purity	≥98%	[1][5]
Appearance	(Not explicitly stated)	
Solubility	Soluble in aqueous media	[1][2][3]

Material Safety Data Sheet (MSDS) Summary

A specific, official Material Safety Data Sheet for **5-(Azido-PEG4)-pent-2-yn-1-Ol** is not readily available from commercial suppliers.[1] Therefore, the following safety information is compiled from data for structurally similar compounds and general knowledge of the functional groups present (azides, alkynes, and alcohols).

Hazard Identification

While some similar PEGylated azide compounds are not classified as hazardous, the toxicological properties of **5-(Azido-PEG4)-pent-2-yn-1-Ol** have not been fully investigated.[6] [7] Organic azides should be handled with caution as they can be potentially explosive, especially when heated or in the presence of certain metals. The alkyne group also presents a reactivity hazard.

Potential Hazards:

- May be harmful if swallowed, inhaled, or absorbed through the skin.
- May cause irritation to the skin, eyes, and respiratory tract.[8]
- Organic azides can be explosive. Avoid heat, sparks, and open flames.[6][7][8]

First-Aid Measures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[6][7][8] If irritation persists, seek medical attention.[7][8]
- In case of eye contact: Rinse cautiously with water for several minutes.[6][7][8] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[6][7][8]
- If inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[6][7][8]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[6][7][8]

Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood.[7][9] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6][7][8][9] Avoid breathing dust, vapor, mist, or gas.[6][9] Wash hands thoroughly after handling.[6][7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][9] The recommended storage temperature is -20°C.[1][7] Keep away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and acids.[6][7][8]

Fire-Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[6][9]
- Specific hazards: Containers may explode when heated.[6] Hazardous combustion products may include carbon monoxide, carbon dioxide, and nitrogen oxides.[6]
- Protective equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7][9]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations.[6][7][8] Do not allow the chemical to enter drains or the environment.[6][9]

Experimental Protocols and Applications

The primary application of **5-(Azido-PEG4)-pent-2-yn-1-OI** is in bioconjugation via "click chemistry."^{[1][3][4]} The azide group reacts efficiently with terminal or strained alkynes to form a stable triazole linkage.^{[1][4]} This reaction is widely used for attaching this linker to proteins, peptides, oligonucleotides, and other biomolecules for applications in drug delivery, antibody-drug conjugates (ADCs), and surface modification.^{[5][10]}

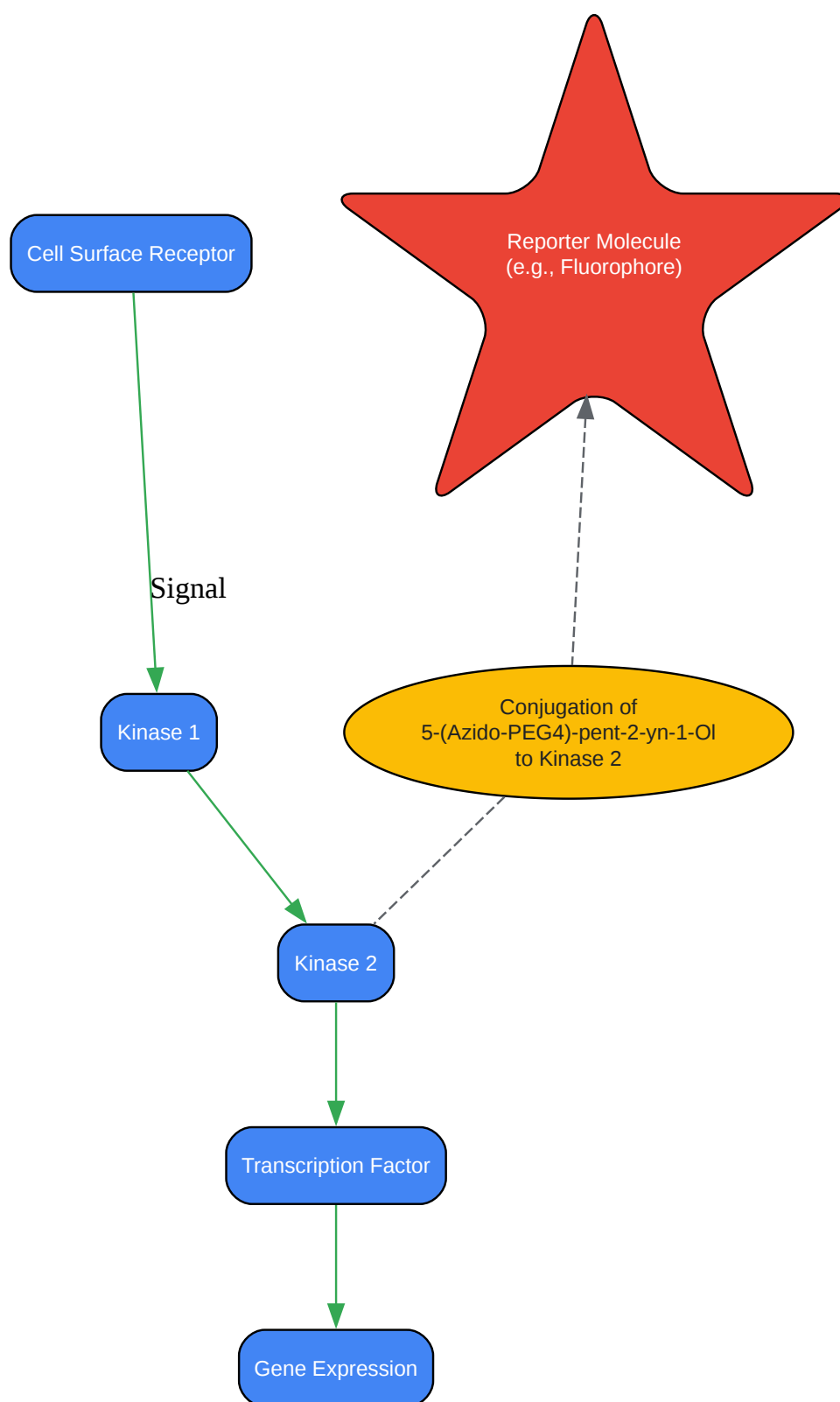
Generalized Protocol for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol provides a general workflow for conjugating **5-(Azido-PEG4)-pent-2-yn-1-OI** to an alkyne-modified biomolecule.

Caption: Generalized workflow for a CuAAC "click chemistry" reaction.

Signaling Pathway Modification

The versatility of **5-(Azido-PEG4)-pent-2-yn-1-OI** allows for its use in probing and modifying biological pathways. For instance, it can be used to attach fluorescent dyes or other reporter molecules to proteins or peptides involved in a specific signaling cascade, enabling their visualization and tracking.



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Caption: Conceptual diagram of signaling pathway component labeling.

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References

- 1. 5-(Azido-PEG4)-pent-2-yn-1-Ol, 2468714-96-5 | BroadPharm [broadpharm.com]
- 2. 5-(Azido-PEG4)-pent-2-yn-1-Ol_新研博美 [xinyanbm.com]
- 3. peg.bocsci.com [peg.bocsci.com]
- 4. Azide | BroadPharm [broadpharm.com]
- 5. 5-(Azido-PEG4)-pent-2-yn-1-Ol P597492 from Aladdin Scientific Corporation | Labcompare.com [labcompare.com]
- 6. fishersci.com [fishersci.com]
- 7. broadpharm.com [broadpharm.com]
- 8. beta.broadpharm.com [beta.broadpharm.com]
- 9. targetmol.com [targetmol.com]
- 10. PEG Azide, Azide linker, Click Chemistry tools | BroadPharm [broadpharm.com]
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